

physical properties of 4,5,6-Trifluoropyrimidine

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Compound of Interest

Compound Name: 4,5,6-Trifluoropyrimidine

Cat. No.: B154606

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An In-depth Technical Guide to the Physical Properties of **4,5,6-Trifluoropyrimidine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4,5,6-Trifluoropyrimidine is a fluorinated heterocyclic compound of significant interest in medicinal chemistry and drug development. Its structural features make it a valuable building block for the synthesis of complex organic molecules. Notably, it serves as a key starting material in the creation of O-linked pyrimidinamine-based compounds, which have been identified as inhibitors of deoxycytidine kinase (dCK), an enzyme implicated in cancer pathways. A thorough understanding of its physical properties is essential for its effective handling, application in synthesis, and for the development of new therapeutic agents.

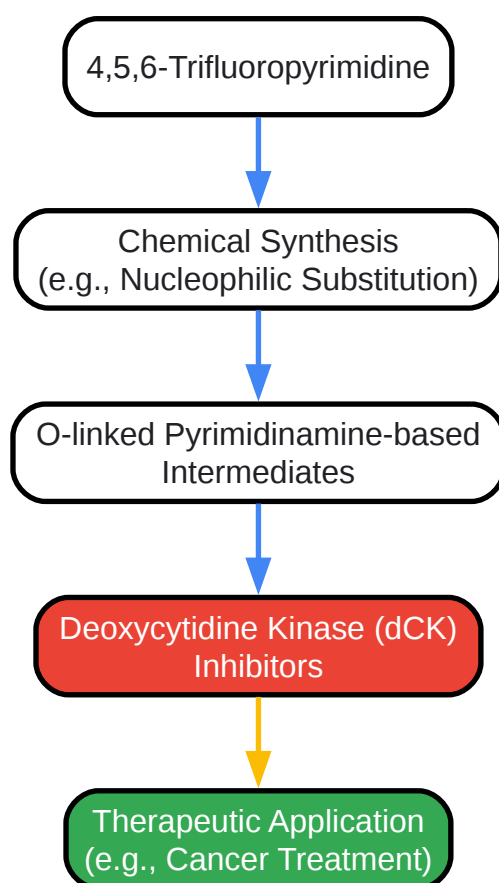
Core Physical Properties

The fundamental physical characteristics of **4,5,6-Trifluoropyrimidine** have been determined and are summarized below. These properties are crucial for laboratory use, including reaction setup, purification, and storage.

Property	Value	Source(s)
Molecular Formula	C ₄ HF ₃ N ₂	
Molecular Weight	134.06 g/mol	
Appearance	Clear, colorless liquid or oil	
Boiling Point	83-85°C	[1][2]
Density	1.4609 g/mL	[1][2]
Refractive Index	1.4087	[1][2]
Flash Point	83-85°C	[1][2]
Solubility	Slightly soluble in Acetone, Chloroform, and Methanol.	[1][2]
Storage Conditions	Store at 2-8°C under an inert gas (e.g., Nitrogen or Argon) or at -20°C.	[1][2]

Synthetic Utility

The primary documented application of **4,5,6-Trifluoropyrimidine** is in the synthesis of kinase inhibitors. Its chemical structure allows for targeted modifications to produce derivatives with specific biological activities.



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Caption: Synthetic pathway from **4,5,6-Trifluoropyrimidine** to potential cancer therapeutics.

Experimental Protocols: General Methodologies

While specific, detailed experimental protocols for the determination of the physical properties of **4,5,6-Trifluoropyrimidine** are not available in the cited literature, the following section describes the general, standardized methodologies typically employed for such measurements.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method involves heating a small sample of the liquid in a fusion tube with an inverted capillary tube.^{[2][3]}

- Apparatus: Thiele tube or an aluminum heating block, thermometer, fusion tube, and a sealed-end capillary tube.^{[2][3]}

- Procedure:
 - A small amount of the liquid is placed in the fusion tube.
 - A capillary tube, sealed at one end, is placed (open end down) into the liquid.
 - The apparatus is heated slowly and uniformly.^[3]
 - As the temperature rises, air trapped in the capillary tube expands and escapes.
 - The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is recorded as the boiling point.^[3]

Density Measurement

Density is the mass per unit volume of a substance. For a liquid, it is typically determined by measuring the mass of a known volume.^[4]

- Apparatus: An analytical balance and a graduated cylinder or pycnometer.^{[4][5]}
- Procedure:
 - The mass of a clean, dry graduated cylinder is measured.^[5]
 - A specific volume of the liquid is added to the graduated cylinder, and the volume is recorded precisely, reading from the bottom of the meniscus.^{[4][6]}
 - The combined mass of the graduated cylinder and the liquid is measured.^[5]
 - The mass of the liquid is calculated by subtracting the mass of the empty cylinder.
 - Density is calculated by dividing the mass of the liquid by its measured volume. The temperature at which the measurement is taken should always be recorded as density is temperature-dependent.^[4]

Refractive Index Measurement

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and is often used to identify or assess the purity of a

liquid.

- Apparatus: A refractometer (e.g., an Abbe refractometer).[7]
- Procedure:
 - The refractometer is calibrated using a standard liquid with a known refractive index.
 - A few drops of the sample liquid are placed on the prism of the refractometer.
 - The prism is closed, and the user looks through the eyepiece.
 - The controls are adjusted until the dividing line between the light and dark regions is sharp and centered in the crosshairs.
 - The refractive index is read from the instrument's scale. The temperature is controlled and noted, as the refractive index is sensitive to temperature changes.

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